

# 5-Methylpyrazine-2-carbohydrazide structure and chemical formula

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## Compound of Interest

Compound Name: 5-Methylpyrazine-2-carbohydrazide

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## An In-depth Technical Guide to 5-Methylpyrazine-2-carbohydrazide

This technical guide provides a comprehensive overview of the chemical structure, formula, and properties of **5-Methylpyrazine-2-carbohydrazide**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Chemical Structure and Formula

**5-Methylpyrazine-2-carbohydrazide** is a heterocyclic organic compound featuring a pyrazine ring substituted with a methyl group and a carbohydrazide group.

- Chemical Formula:  $C_6H_8N_4O$ [\[1\]](#)
- IUPAC Name: **5-methylpyrazine-2-carbohydrazide**[\[1\]](#)
- Synonyms: 5-methylpyrazine-2-carboxylic acid hydrazide
- CAS Number: 37545-33-8[\[1\]](#)[\[2\]](#)

The molecular structure is depicted in the following diagram:

Caption: Chemical structure of **5-Methylpyrazine-2-carbohydrazide**.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Methylpyrazine-2-carbohydrazide** is presented below.

Property	Value	Reference
Molecular Weight	152.15 g/mol	[3]
Chemical Formula	C <sub>6</sub> H <sub>8</sub> N <sub>4</sub> O	[1]
Appearance	Creamy coloured crystals	[4]
Storage	Sealed in dry, 2-8°C	[3]

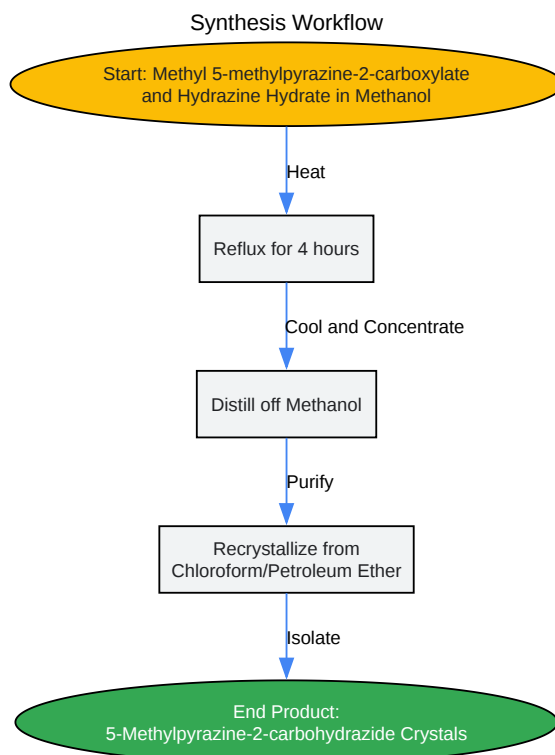
## Experimental Protocols

### Synthesis of 5-Methylpyrazine-2-carbohydrazide

A common method for the synthesis of **5-Methylpyrazine-2-carbohydrazide** involves the reaction of its corresponding methyl ester with hydrazine hydrate.[4][5] A detailed experimental protocol is as follows:

- **Reaction Setup:** A methanolic solution of methyl 5-methylpyrazine-2-carboxylate (1 equivalent) is combined with an excess of 80% hydrazine hydrate (2 equivalents).[4]
- **Reflux:** The reaction mixture is heated under reflux for 4 hours.[4]
- **Solvent Removal:** After the reflux period, the methanol is removed by distillation, for instance, using a rotary evaporator.[4]
- **Recrystallization:** The resulting concentrated product is recrystallized from a chloroform and petroleum ether solvent system to yield creamy colored crystals of **5-Methylpyrazine-2-carbohydrazide**. [4]

The logical workflow for this synthesis is illustrated in the diagram below.



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Caption: Workflow for the synthesis of **5-Methylpyrazine-2-carbohydrazide**.

## Spectroscopic Data

The structural confirmation of **5-Methylpyrazine-2-carbohydrazide** is typically achieved through various spectroscopic methods. A study on the synthesis of this compound and its derivatives has reported its characterization using modern spectroscopic techniques.[4] While detailed spectra are not provided here, the following analyses were noted as being performed:

- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To elucidate the carbon-hydrogen framework.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

## Biological Activity

Derivatives of **5-Methylpyrazine-2-carbohydrazide** have been investigated for their potential biological activities. For instance, a series of its derivatives were synthesized and evaluated for anti-tubercular activity against *Mycobacterium tuberculosis*.<sup>[6]</sup> The parent compound, **5-Methylpyrazine-2-carbohydrazide**, has also been identified as having urease inhibition and antioxidant properties.<sup>[4]</sup>

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)